

# N-Ethylformamide molecular weight and formula

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## Compound of Interest

Compound Name: **N-Ethylformamide**

Cat. No.: **B146923**

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## N-Ethylformamide: A Core Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental physicochemical properties of **N-Ethylformamide**, a compound of interest in various chemical and pharmaceutical applications.

## Core Molecular Data

**N-Ethylformamide** is a simple amide with significant applications as a solvent and an intermediate in organic synthesis. Its fundamental molecular characteristics are summarized below.

Property	Value	Source
Chemical Formula	C <sub>3</sub> H <sub>7</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	73.09 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Alternate Molecular Weight	73.0938	<a href="#">[1]</a>
Synonyms	N-Formylethylamine, Ethylformamide	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
CAS Registry Number	627-45-2	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental methodologies for determining the fundamental properties of **N-Ethylformamide**, such as its molecular weight, are rooted in established analytical techniques.

#### Protocol: Molecular Weight Determination via Mass Spectrometry

- Sample Preparation: A dilute solution of **N-Ethylformamide** is prepared in a volatile organic solvent, such as methanol or acetonitrile.
- Ionization: The sample is introduced into the mass spectrometer. Electron Ionization (EI) is a common method for a molecule of this type. In this process, the sample is vaporized and then bombarded with a beam of high-energy electrons, causing the molecule to lose an electron and form a positively charged molecular ion ( $M^+$ ).
- Mass Analysis: The resulting ions are accelerated by an electric field and then deflected by a magnetic field. The degree of deflection is inversely proportional to the mass-to-charge ratio ( $m/z$ ) of the ion.
- Detection: A detector measures the abundance of ions at each  $m/z$  value.
- Data Interpretation: The peak with the highest  $m/z$  value in the resulting mass spectrum typically corresponds to the molecular ion. The mass of this ion provides the molecular weight of the compound. For **N-Ethylformamide**, this would be observed at approximately  $m/z$  73.09.

## Logical Relationships

The core attributes of **N-Ethylformamide** are logically interconnected, stemming from its fundamental atomic composition.



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Core properties of **N-Ethylformamide**.

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## References

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